

# Safety data sheet (SDS) for methyl 3-thioxo-4-morpholinecarboxylate

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## Compound of Interest

**Compound Name:** Methyl 3-thioxo-4-morpholinecarboxylate  
**CAS No.:** 839710-47-3  
**Cat. No.:** B15366731

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An In-Depth Technical Guide to **Methyl 3-Thioxo-4-Morpholinecarboxylate**: Safety, Reactivity, and Application

This guide provides a comprehensive technical overview of **methyl 3-thioxo-4-morpholinecarboxylate**, tailored for researchers, scientists, and professionals in drug development. In the absence of a standardized Safety Data Sheet (SDS) for this specific compound, this document synthesizes critical safety and handling information from structurally analogous compounds. It further delves into the chemical reactivity and potential applications of this molecule, grounding its analysis in established principles of medicinal chemistry and synthetic methodology.

## Compound Identity and Structural Rationale

**Methyl 3-thioxo-4-morpholinecarboxylate** is a heterocyclic compound featuring a morpholine ring, a privileged scaffold in medicinal chemistry known for conferring favorable pharmacokinetic properties such as improved solubility and metabolic stability.[1][2] The structure incorporates a thiocarbamate-like moiety (a thioxo group at position 3 and the

morpholine nitrogen at position 4), which presents unique opportunities for molecular interactions and further chemical modification. The methyl ester provides a potential site for metabolic hydrolysis, a common strategy in prodrug design.

The combination of the stable, hydrophilic morpholine ring with the reactive and versatile thioxo group makes this compound a molecule of interest for building chemical libraries and developing novel therapeutic agents.[1][3]

Caption: Chemical structure of **Methyl 3-thioxo-4-morpholinecarboxylate**.

## Synthesized Hazard Evaluation

Direct hazard data for **methyl 3-thioxo-4-morpholinecarboxylate** is not readily available. Therefore, this evaluation is based on data from morpholine and its derivatives, which are known to be corrosive.[4][5] The presence of the thioxo group may introduce additional sensitization or reactivity hazards.

Signal Word: Danger[4][6]

Hazard Statements (Anticipated):

- Causes severe skin burns and eye damage.[4][6]
- May be harmful if swallowed.[4]
- May cause respiratory irritation.[7]

Precautionary Statements (Anticipated):

- Do not breathe dust/fume/gas/mist/vapors/spray.[4][6]
- Wash face, hands, and any exposed skin thoroughly after handling.[4]
- Wear protective gloves/protective clothing/eye protection/face protection.[6]
- Store locked up in a well-ventilated place.[4][7]
- Dispose of contents/container to an approved waste disposal plant.[4]

Hazard Class	Category	Basis of Analogy
Skin Corrosion/Irritation	Category 1B	Based on data for analogous morpholine derivatives which are classified as causing severe burns.[4]
Serious Eye Damage/Irritation	Category 1	Corrosive properties of morpholine derivatives indicate a high risk of severe, potentially irreversible eye damage.[4][6]
Acute Toxicity, Oral	Category 4 (Harmful)	Morpholine itself is harmful if swallowed; this is a prudent classification for its derivative. [5]

## Risk Mitigation and Safe Handling Protocols

A self-validating system of protocols is essential when working with compounds of unknown toxicity. The causality behind these experimental choices is to minimize all potential routes of exposure by assuming the compound is corrosive and potentially reactive.

## Engineering Controls and Personal Protective Equipment (PPE)

The primary directive is to prevent all contact.

- Ventilation: All handling, including weighing and solution preparation, must be conducted within a certified chemical fume hood to prevent inhalation of any vapors or aerosols.[8]
- Eye Protection: Use tightly fitting safety goggles in combination with a face shield (minimum 8-inch).[5]
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves prior to use and change them immediately if contamination occurs.

- **Skin and Body Protection:** A flame-retardant, chemical-resistant lab coat must be worn. Ensure cuffs are tucked into gloves. For larger quantities, consider a chemical apron and protective footwear.

## Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of all non-essential items. Prepare all necessary equipment (spatulas, glassware, solvents) and a designated waste container within the hood.
- **Aliquotting:** Use spark-proof tools and equipment.[8] When transferring the solid, use gentle motions to avoid creating airborne dust. If making a solution, add the solid slowly to the solvent while stirring to prevent splashing.
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated area, separate from strong oxidizing agents.[4] Given the thioxo moiety's susceptibility to oxidation, storage under an inert atmosphere (e.g., argon or nitrogen) is recommended for long-term stability.
- **Decontamination and Disposal:** After handling, decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol), followed by soap and water. Dispose of contaminated materials and unused chemicals in a designated, sealed container for hazardous waste, following institutional and local regulations.[4]

Caption: A mandatory workflow for the safe handling of the compound.

## Emergency and First Aid Procedures

Immediate action is critical in case of exposure. These procedures are adapted from safety data for corrosive morpholine compounds.[4][6]

- **In Case of Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[4]
- **In Case of Skin Contact:** Take off immediately all contaminated clothing. Rinse skin with water or shower for at least 15 minutes. Seek immediate medical attention.[4][6]

- If Inhaled: Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
- If Swallowed: Rinse mouth. DO NOT induce vomiting. Possible perforation of the stomach or esophagus should be investigated. Seek immediate medical attention.[4]

## Reactivity and Synthetic Considerations

The dual functionality of **methyl 3-thioxo-4-morpholinecarboxylate** dictates its reactivity profile.

- Thioxo Group Reactivity: The carbon-sulfur double bond is a key reactive site. It is susceptible to:
  - Alkylation: The sulfur atom is nucleophilic and can be readily alkylated (S-methylation, S-alkylation) to form thioimide esters, a reaction common for thioxo-containing heterocycles.[9] This provides a synthetic handle for further diversification.
  - Oxidation: The thioxo group can be oxidized to the corresponding sulfoxide (S=O) or sulfone (SO<sub>2</sub>), which would significantly alter the electronic properties and biological activity of the molecule.
- Ester Group Reactivity: The methyl ester can be hydrolyzed under acidic or basic conditions to the corresponding carboxylic acid. This allows for the formation of amide bonds, enabling conjugation to other molecules of interest.
- Morpholine Ring: The morpholine ring is generally stable but can be cleaved under harsh reducing or oxidizing conditions. Its basic nitrogen atom is acylated, making it less nucleophilic than free morpholine.[10]

## Applications in Drug Discovery

The structural motifs of **methyl 3-thioxo-4-morpholinecarboxylate** suggest several strategic applications in the development of new therapeutics.

- Scaffold for Library Synthesis: The compound is an excellent starting point for creating diverse chemical libraries. The reactive thioxo and ester groups allow for a wide range of

modifications, enabling the exploration of structure-activity relationships (SAR).

- "Privileged" Structure Contribution: The morpholine ring is a well-established "privileged" scaffold in medicinal chemistry.[1] Its inclusion often improves the pharmacokinetic profile of a drug candidate by enhancing aqueous solubility, reducing toxicity, and improving metabolic stability.[2]
- Hydrogen Bond Acceptor: The sulfur atom of the thioxo group can act as a unique hydrogen bond acceptor in interactions with biological targets like enzymes or receptors, potentially offering different binding profiles compared to its oxygen analogue (an amide).
- "Magic Methyl" Concept: While this molecule contains a methyl ester, the concept of the "magic methyl" group—where the addition of a simple methyl group dramatically enhances biological activity or pharmacokinetic properties—is a key principle in drug design.[11] The methyl ester in this compound could be strategically modified to explore such effects.

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